

An In-depth Technical Guide to Triisopropylsilyl Trifluoromethanesulfonate: Properties, Structure, and Applications

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Compound of Interest

Compound Name: *Triisopropylsilyl trifluoromethanesulfonate*

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Triisopropylsilyl trifluoromethanesulfonate, commonly abbreviated as TIPSOTf or TIPS triflate, is a versatile and highly reactive organosilicon compound.[1][2] It serves as a powerful reagent in organic synthesis, primarily for the introduction of the triisopropylsilyl (TIPS) protecting group and as a Lewis acid catalyst.[3][4] Its bulky triisopropylsilyl group provides significant steric hindrance, leading to high selectivity in various chemical transformations, while the trifluoromethanesulfonate (triflate) moiety is an excellent leaving group, enhancing the reagent's reactivity.[1][5] This guide provides a comprehensive overview of its properties, structure, applications, and handling procedures.

Core Properties and Structure

Triisopropylsilyl trifluoromethanesulfonate is a colorless to light brown or orange-brown liquid, noted for its high reactivity, particularly its sensitivity to moisture.[3][4][6]

Physicochemical and Spectroscopic Data

The key quantitative properties of TIPSOTf are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	80522-42-5	[3][5]
Molecular Formula	C ₁₀ H ₂₁ F ₃ O ₃ SSi	[5][7]
Molecular Weight	306.42 g/mol	[5][7]
Appearance	Colorless to pale yellow/light orange-brown liquid	[3][5][6]
Boiling Point	45-46 °C at 0.03 mmHg 83-87 °C at 1.7 mmHg	[5][6]
Density	1.14 g/mL at 25 °C	[3][5]
Refractive Index (n _{20/D})	1.415	[3][5]
Flash Point	103 °C (217.4 °F) - closed cup	[6]
Solubility	Miscible with chloroform and ethyl acetate. Soluble in various organic solvents.	[1][6]

Chemical Structure

- IUPAC Name: tri(propan-2-yl)silyl trifluoromethanesulfonate[7]
- Synonyms: TIPS triflate, Trifluoromethanesulfonic acid triisopropylsilyl ester[5][7][8]
- Linear Formula: CF₃SO₃Si[CH(CH₃)₂]₃
- SMILES: CC(C)--INVALID-LINK--(C(C)C)C(C)C[9]
- InChI Key: LHJCZOXMCGQVDQ-UHFFFAOYSA-N

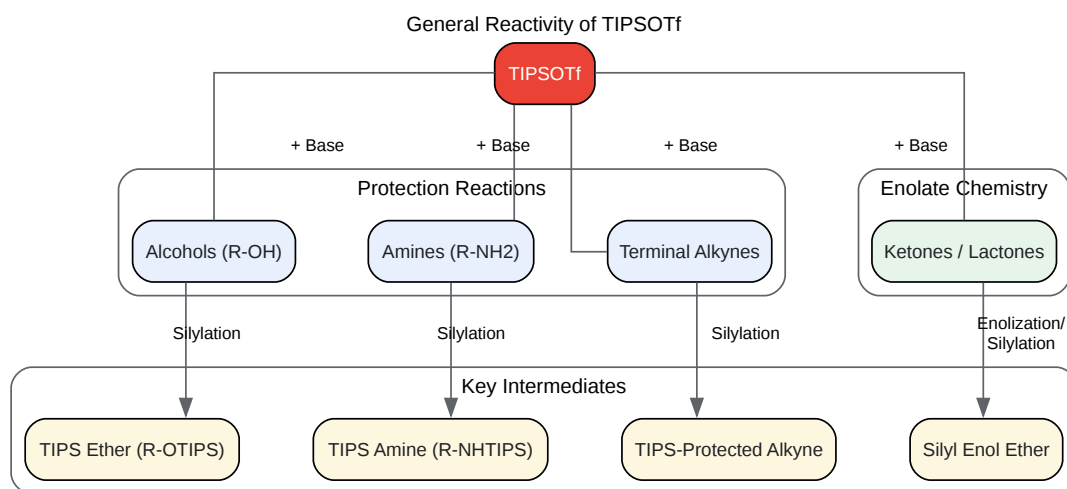
Spectroscopic data, including ¹³C NMR, ¹⁹F NMR, IR, and Raman spectra, are available for the detailed characterization of this compound.[7]

Reactivity and Synthetic Applications

TIPSOTf is a highly reactive silylating agent and a strong Lewis acid.^{[2][3][4]} Its primary utility in organic synthesis stems from its ability to efficiently introduce the robust TIPS protecting group onto various functional groups.

Key Applications Include:

- **Protection of Alcohols and Amines:** It is widely used for the protection of primary and secondary alcohols, and primary amines, forming stable triisopropylsilyl ethers and silylamines, respectively.^{[4][5]} The bulky TIPS group offers greater stability compared to smaller silyl groups like trimethylsilyl (TMS), particularly under acidic conditions.^[10]
- **Formation of Silyl Enol Ethers:** TIPSOTf reacts with ketones and lactones in the presence of a base to form silyl enol ethers, which are crucial intermediates in various carbon-carbon bond-forming reactions.^{[3][4]}
- **Protection of Terminal Alkynes:** This reagent is also effective for the protection of terminal alkynes.^{[6][11]}
- **Role in Total Synthesis:** It has been utilized as a key reagent in the total synthesis of complex natural products, such as in the Takahashi Taxol total synthesis.^{[3][6]}
- **Chemical Glycosylation:** Its ability to activate functional groups makes it valuable in chemical glycosylation reactions.^{[3][4]}
- **Lewis Acid Catalysis:** TIPSOTf can function as a Lewis acid catalyst in reactions like Diels-Alder and aldol condensations.^[1]



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Caption: Key synthetic applications of TIPSOTf.

Experimental Protocols

The following are detailed methodologies for the synthesis of TIPSOTf and its common applications. All operations should be conducted under an inert atmosphere (e.g., argon or nitrogen) using anhydrous solvents.

Protocol 1: Synthesis of Triisopropylsilyl Trifluoromethanesulfonate

This protocol is adapted from a standard literature procedure for the preparation of TIPSOTf.^[6]
^[12]

Materials:

- Triisopropylsilane (TIPS-H)
- Trifluoromethanesulfonic acid (TfOH)
- Anhydrous dichloromethane (DCM) as a solvent (optional)[12]

Procedure:

- Set up a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and an argon inlet.
- Charge the flask with triisopropylsilane (1.0 eq).
- Cool the flask to 0 °C using an ice bath.
- Add trifluoromethanesulfonic acid (1.1 eq) dropwise to the stirred triisopropylsilane via the dropping funnel.[12] Hydrogen gas will evolve and should be vented safely through a bubbler.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-16 hours, or until hydrogen gas evolution ceases.[12]
- The product is typically of high purity and can be used directly or purified by distillation under reduced pressure (e.g., 83–87°C/1.7 mmHg).[6][12] The yield is generally high (e.g., 97%). [6][12]

Protocol 2: General Procedure for the Protection of an Alcohol

This protocol describes a typical procedure for the silylation of a primary or secondary alcohol. [1][13]

Materials:

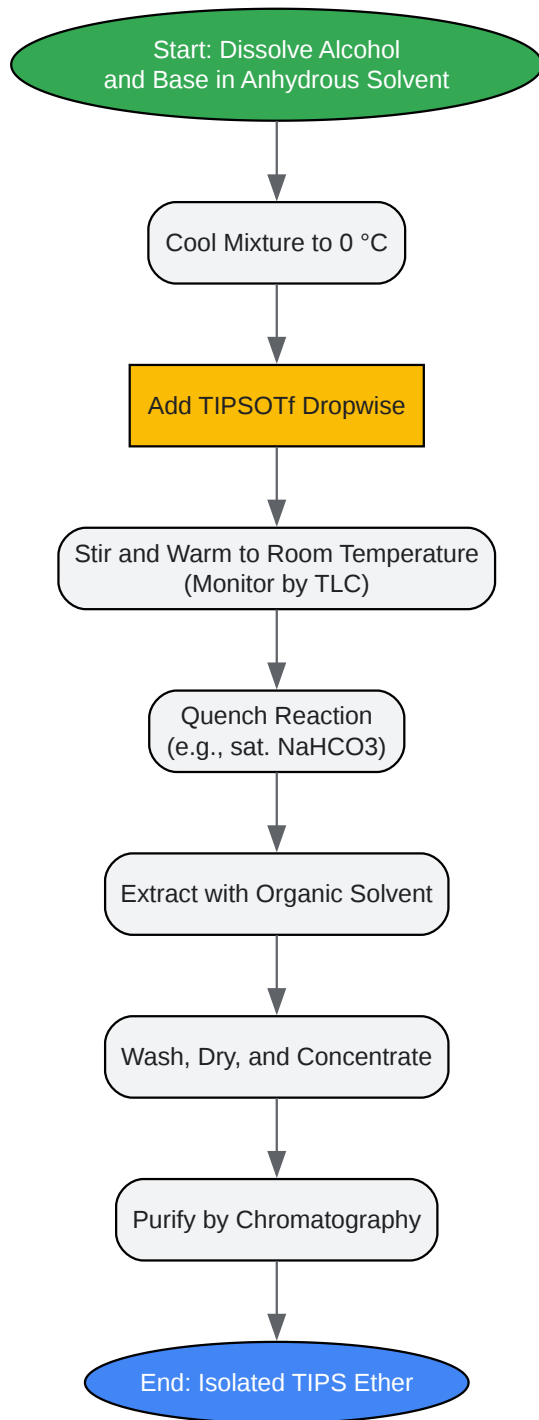
- Alcohol substrate

- **Triisopropylsilyl trifluoromethanesulfonate** (1.1-1.5 eq)
- Anhydrous base (e.g., 2,6-lutidine or triethylamine, 1.5 eq)
- Anhydrous solvent (e.g., dichloromethane or DMF)

Procedure:

- Dissolve the alcohol substrate (1.0 eq) and the anhydrous base (1.5 eq) in the chosen anhydrous solvent in a flame-dried flask under an argon atmosphere.
- Cool the solution to 0 °C.
- Add TIPSOTf (1.2 eq) dropwise to the stirred solution.
- Allow the reaction to warm to room temperature and stir for 1-12 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
- Extract the product with an organic solvent (e.g., ethyl acetate or diethyl ether).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium or sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the resulting crude TIPS ether by flash column chromatography.

Workflow: Protection of an Alcohol using TIPSOTf

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Caption: Experimental workflow for alcohol protection.

Protocol 3: General Procedure for the Formation of a Silyl Enol Ether

This protocol outlines the conversion of a ketone to its corresponding silyl enol ether.^{[3][4]}

Materials:

- Ketone substrate
- Strong, non-nucleophilic base (e.g., Lithium diisopropylamide (LDA) or LiHMDS, 1.1 eq)
- **Triisopropylsilyl trifluoromethanesulfonate** (1.2 eq)
- Anhydrous solvent (e.g., tetrahydrofuran (THF))

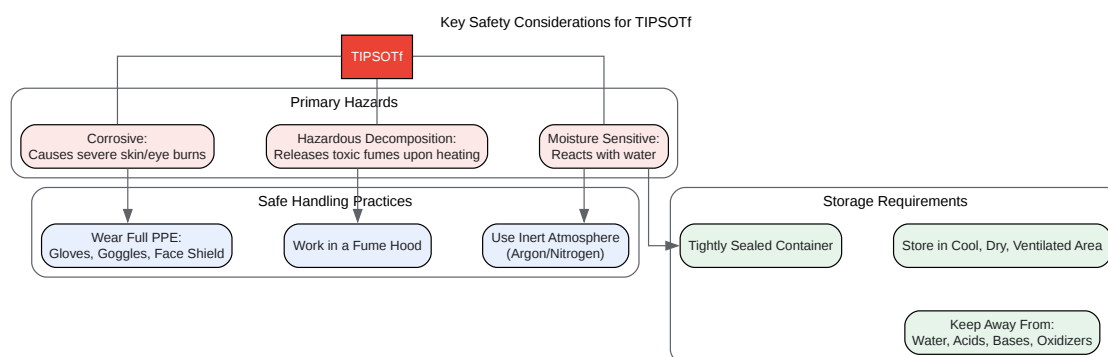
Procedure:

- In a flame-dried flask under argon, dissolve the ketone substrate (1.0 eq) in anhydrous THF.
- Cool the solution to -78 °C using a dry ice/acetone bath.
- Slowly add the base (e.g., LDA, 1.1 eq) to form the lithium enolate. Stir for 30-60 minutes at -78 °C.
- Add TIPSOTf (1.2 eq) dropwise to the enolate solution.
- Stir the reaction mixture at -78 °C for 1 hour, then allow it to warm to room temperature.
- Quench the reaction with a saturated aqueous solution of sodium bicarbonate.
- Extract the product with an organic solvent (e.g., hexane or diethyl ether).
- Combine the organic layers, wash with brine, dry over an anhydrous drying agent, filter, and concentrate under reduced pressure.
- The crude silyl enol ether can often be used without further purification, or it can be purified by distillation or chromatography if necessary.

Safety and Handling

Triisopropylsilyl trifluoromethanesulfonate is a corrosive and moisture-sensitive compound that requires careful handling.[\[6\]](#)[\[7\]](#)[\[14\]](#)

- Hazards: Causes severe skin burns and eye damage.[\[7\]](#)[\[15\]](#) Thermal decomposition can release irritating and toxic gases, including carbon oxides, sulfur oxides, and hydrogen fluoride.[\[16\]](#)[\[17\]](#)
- Personal Protective Equipment (PPE): Handle only in a chemical fume hood.[\[14\]](#) Wear appropriate PPE, including chemical-resistant gloves, a lab coat, and safety goggles with a face shield.[\[15\]](#)
- Handling: Use an inert atmosphere (argon or nitrogen) for all transfers and reactions.[\[6\]](#)[\[14\]](#) Avoid contact with skin, eyes, and clothing.[\[15\]](#) Do not breathe vapors or mists.[\[14\]](#)
- Storage: Store in a tightly sealed container under an inert atmosphere.[\[6\]](#)[\[14\]](#) Keep in a cool, dry, and well-ventilated area designated for corrosive materials.[\[14\]](#) It is incompatible with strong oxidizing agents, strong acids, and strong bases.[\[14\]](#)[\[18\]](#)
- Spills and Disposal: Absorb spills with an inert material (e.g., sand or vermiculite) and dispose of as hazardous waste in accordance with local regulations.[\[15\]](#)[\[18\]](#)



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Caption: Safety and handling summary for TIPSOTf.

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